

N-Ethylacetanilide (CAS 529-65-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Ethylacetanilide*

CAS No.: 529-65-7

Cat. No.: B1213863

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Abstract

N-Ethylacetanilide, with a CAS number of 529-65-7, is an organic compound belonging to the acetanilide class. This technical guide provides a detailed overview of its chemical and physical properties, methods for its synthesis and purification, and analytical techniques for its characterization. While historical applications include its use as a camphor substitute in nitrocellulose, this document aims to consolidate the available technical data to support further research and development. It is important to note that, despite a thorough review of scientific literature, specific information regarding the biological activity, mechanism of action, and associated signaling pathways of **N-Ethylacetanilide** is not currently available. This guide presents adaptable experimental protocols and key data to facilitate future investigations into this compound.

Chemical and Physical Properties

N-Ethylacetanilide is a solid at room temperature. A comprehensive summary of its known chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **N-Ethylacetanilide**

Property	Value	Source(s)
IUPAC Name	N-ethyl-N-phenylacetamide	[1]
Synonyms	Acetanilide, N-ethyl-; Acetethylanilide; Ethylacetanilide; Mannol	[2][3][4][5]
CAS Number	529-65-7	[3][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₃ NO	[3][4][5][6]
Molecular Weight	163.22 g/mol	[6][8]
Appearance	Solid	Hoffman Fine Chemicals
Melting Point	55 °C	[6][8]
Boiling Point	245.4 - 260 °C at 760 mmHg	[6][8]
Density	1.035 g/cm ³	[6][8]
Flash Point	101.4 °C	[6][8]
Refractive Index	1.545	[8]
Vapor Pressure	0.0288 mmHg at 25°C	[6]
LogP (Octanol/Water Partition Coefficient)	1.49 - 2.05940	[6][9]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	1	[6]
Rotatable Bond Count	2	[6]
Exact Mass	163.099714038	[6]
Complexity	150	[6]

Experimental Protocols

Synthesis of N-Ethylacetanilide

A common method for the synthesis of N-substituted acetanilides is the acetylation of the corresponding N-substituted aniline. The following is an adaptable protocol for the synthesis of **N-Ethylacetanilide** from N-ethylaniline and acetic anhydride.

Materials:

- N-ethylaniline
- Acetic anhydride
- Glacial acetic acid (optional, as solvent)
- Sodium bicarbonate solution (saturated)
- Distilled water
- Ice
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Beaker
- Büchner funnel and flask
- Filter paper

Procedure:

- In a round-bottom flask, dissolve N-ethylaniline in a minimal amount of glacial acetic acid. If proceeding neat, place the N-ethylaniline directly in the flask.

- Cool the flask in an ice bath with continuous stirring.
- Slowly add a slight molar excess (e.g., 1.1 equivalents) of acetic anhydride to the cooled solution via a dropping funnel. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for 1-2 hours.
- Pour the reaction mixture into a beaker containing a mixture of crushed ice and water.
- Stir the mixture vigorously until a solid precipitate forms.
- Neutralize any excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Collect the crude **N-Ethylacetanilide** by vacuum filtration using a Büchner funnel.
- Wash the solid with cold distilled water.
- Air-dry the crude product.

Purification by Recrystallization

The crude **N-Ethylacetanilide** can be purified by recrystallization to obtain a product of higher purity.^{[10][11]}

Materials:

- Crude **N-Ethylacetanilide**
- Ethanol (or other suitable solvent)
- Distilled water
- Erlenmeyer flasks
- Hot plate
- Büchner funnel and flask

- Filter paper

Procedure:

- Transfer the crude **N-Ethylacetanilide** to an Erlenmeyer flask.
- Add a minimal amount of a suitable solvent (e.g., ethanol) to the flask.
- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves.[\[10\]](#)
- If the solution is colored, a small amount of activated charcoal can be added, and the solution can be subjected to hot filtration.
- Remove the flask from the heat and allow it to cool slowly to room temperature.
- Once at room temperature, place the flask in an ice bath to maximize crystal formation.[\[12\]](#)
- Collect the purified crystals by vacuum filtration using a Büchner funnel.[\[10\]](#)
- Wash the crystals with a small amount of ice-cold solvent.
- Dry the purified crystals, for example, in a desiccator under vacuum.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **N-Ethylacetanilide**.[\[9\]](#)[\[13\]](#)

Chromatographic Conditions (Adaptable):

- Column: C18 reverse-phase column (e.g., Newcrom R1)[\[9\]](#)[\[13\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).[\[9\]](#)[\[13\]](#) The exact ratio should be optimized for best separation.
- Detection: UV detector at an appropriate wavelength (to be determined by UV-Vis spectral analysis).

- Flow Rate: To be optimized for the specific column and system.
- Injection Volume: To be determined based on sample concentration and instrument sensitivity.

Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature did not yield any specific studies detailing the biological activity, mechanism of action, or associated signaling pathways of **N-Ethylacetanilide** (CAS 529-65-7). While the broader class of acetanilides has been investigated for various pharmacological properties, data specific to the N-ethyl derivative is lacking.

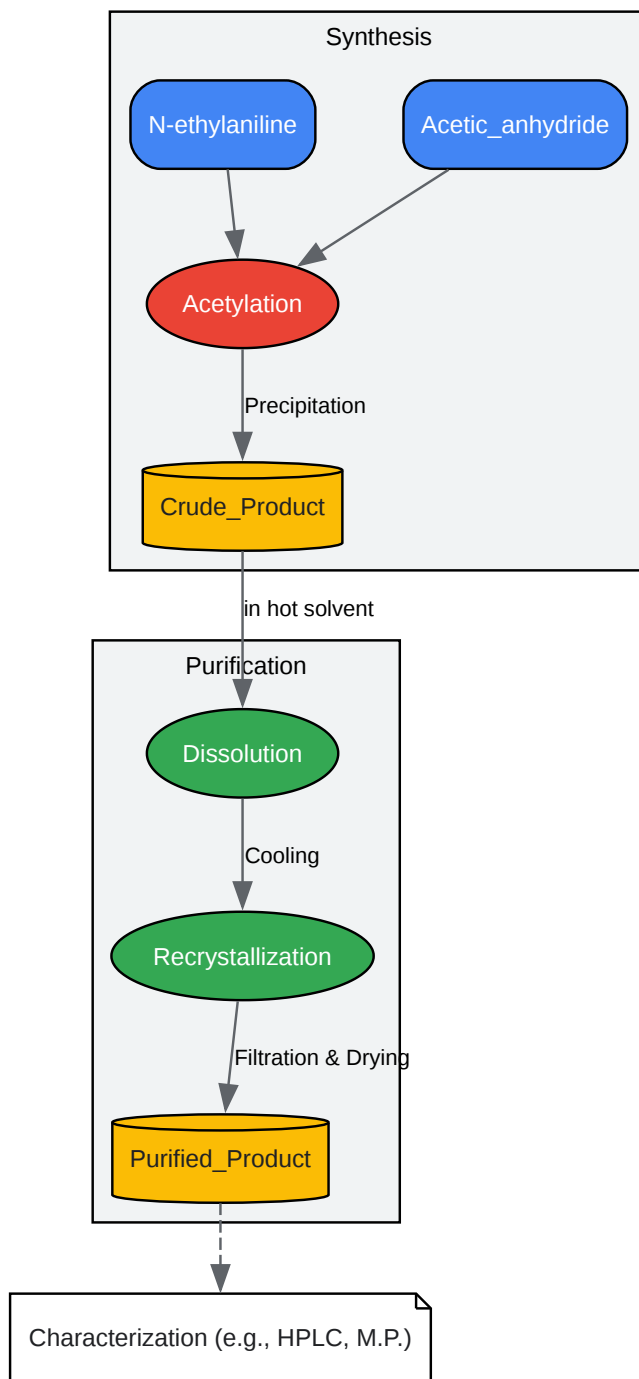
This absence of information presents an opportunity for novel research into the potential pharmacological or toxicological effects of this compound. Future studies could explore its activity in various biological assays, such as enzyme inhibition, receptor binding, or cell-based functional screens, to elucidate any potential therapeutic or adverse effects.

Visualizations

Due to the lack of information on biological pathways or complex experimental workflows for **N-Ethylacetanilide**, no signaling pathway or workflow diagrams can be provided at this time. Should such information become available, Graphviz (DOT language) can be utilized to generate the required visualizations.

As a placeholder and example of a logical relationship diagram, the following illustrates the general synthesis and purification workflow described in this guide.

General Workflow for N-Ethylacetanilide Preparation



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Caption: General workflow for the synthesis and purification of **N-Ethylacetanilide**.

Safety Information

N-Ethylacetanilide is classified as a flammable solid, harmful if swallowed, and causes serious eye irritation.[1][8] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

This technical guide consolidates the currently available information on **N-Ethylacetanilide** (CAS 529-65-7). While its chemical and physical properties are reasonably well-documented, and general methods for its synthesis and purification can be adapted, there is a notable absence of data regarding its biological effects. This represents a significant knowledge gap and an area ripe for future investigation by researchers in drug discovery and development. The protocols and data presented herein provide a foundation for such studies.

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